

Thermal properties of Laureth-2 acetate (melting point, boiling point)

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Compound of Interest

Compound Name: Laureth-2 acetate

Cat. No.: B15182806

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Thermal Properties of Laureth-2 Acetate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the available data on the thermal properties of **Laureth-2 acetate**, specifically its melting and boiling points. Due to a notable lack of direct experimental data for **Laureth-2 acetate** in publicly accessible literature, this document also includes information on the closely related precursor, Laureth-2, to provide a foundational understanding. This guide is intended to support research, development, and formulation activities where the thermal behavior of this excipient is a critical parameter.

Executive Summary

Laureth-2 acetate is a cosmetic ingredient valued for its emollient and skin-conditioning properties.^{[1][2]} A thorough review of scientific databases and chemical supplier information reveals a significant gap in the documented thermal properties, such as melting and boiling points, for **Laureth-2 acetate** itself. However, data for the parent compound, Laureth-2, is available and can serve as a preliminary reference point for formulators and researchers. This guide summarizes the available data and outlines general experimental methodologies for determining such thermal characteristics.

Thermal Properties Data

Direct experimental values for the melting and boiling points of **Laureth-2 acetate** are not readily available in the reviewed literature. In contrast, the thermal properties of the parent alcohol, Laureth-2, have been reported. This data is presented below for comparative reference.

Compound	Melting Point (°C)	Boiling Point (°C)
Laureth-2 Acetate	Data not available	Data not available
Laureth-2	10[3] (solidifies close to 0[4][5])	371.14 (at 760 mmHg)[3]

Conceptual Experimental Protocol: Determination of Thermal Properties

While specific experimental protocols for **Laureth-2 acetate** were not found, standard methodologies for determining the melting and boiling points of chemical compounds are well-established. The following outlines a general approach that can be adapted for the characterization of **Laureth-2 acetate**.

Melting Point Determination (Differential Scanning Calorimetry)

Differential Scanning Calorimetry (DSC) is a highly sensitive and accurate method for determining the melting point and other thermal transitions of a substance.

- Principle: DSC measures the difference in heat flow between a sample and a reference as a function of temperature. The melting point is identified as the onset temperature of the endothermic peak corresponding to the solid-to-liquid phase transition.
- Apparatus: A differential scanning calorimeter equipped with a cooling system.
- Procedure:
 - A small, accurately weighed sample of **Laureth-2 acetate** (typically 1-5 mg) is hermetically sealed in an aluminum pan.
 - An empty sealed pan is used as a reference.

- The sample and reference are placed in the DSC cell.
- The cell is heated at a constant rate (e.g., 5-10 °C/min) over a temperature range expected to encompass the melting point.
- The heat flow to the sample is monitored and plotted against temperature. The peak of the endotherm is taken as the melting point.

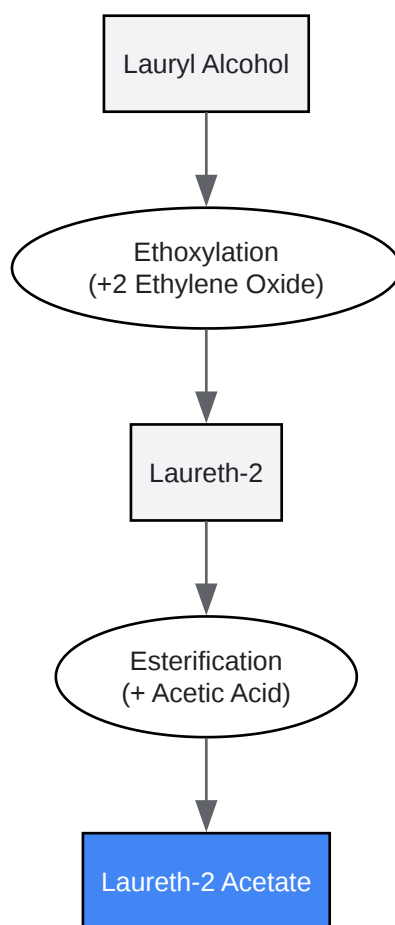
Boiling Point Determination (Ebulliometry)

Ebulliometry is a standard technique for precisely measuring the boiling point of a liquid at a controlled pressure.

- Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.
- Apparatus: An ebulliometer, which consists of a boiling flask, a condenser, and a calibrated temperature probe.
- Procedure:
 - The sample of **Laureth-2 acetate** is placed in the boiling flask.
 - The apparatus is assembled, and the pressure is equilibrated to the desired level (typically atmospheric pressure).
 - The sample is heated gently until it begins to boil.
 - The temperature of the vapor-liquid equilibrium is recorded as the boiling point. For accuracy, corrections for atmospheric pressure variations may be necessary.

Logical Relationship Diagram

The following diagram illustrates the chemical relationship between Lauryl Alcohol, its ethoxylation to form Laureth-2, and the subsequent esterification to produce **Laureth-2 acetate**.



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Synthesis Pathway of **Laureth-2 Acetate**

Conclusion

The thermal properties of **Laureth-2 acetate**, specifically its melting and boiling points, are not well-documented in publicly available scientific literature. Researchers and formulators should rely on the data for the parent compound, Laureth-2, as a preliminary estimate. For precise formulation and process development, it is imperative to determine these properties experimentally using standard techniques such as Differential Scanning Calorimetry and ebulliometry. The provided conceptual protocols and logical relationship diagram offer a starting point for the characterization and understanding of this compound.

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